

Essential Safety and Operational Guide for Handling 2-Benzofurylboronic Acid

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Compound of Interest

Compound Name: 2-Benzofurylboronic acid

Cat. No.: B1272953

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For researchers, scientists, and drug development professionals, rigorous adherence to safety protocols is paramount when handling chemical reagents. This guide provides immediate and essential safety, operational, and disposal information for **2-Benzofurylboronic acid** (CAS No. 98437-24-2), ensuring the well-being of laboratory personnel and the integrity of research.

Chemical Properties and Hazards: **2-Benzofurylboronic acid** is a solid, often appearing as a pale yellow to yellow powder.^[1] It is recognized as an irritant, causing skin and serious eye irritation, and may also cause respiratory irritation.^{[1][2][3][4]}

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is critical to minimize exposure. The following table summarizes the required PPE for handling **2-Benzofurylboronic acid**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles with side-shields conforming to EN166 or ANSI Z87.1 standards.[5][6][7] A face shield may be necessary for splash hazards.[5]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves, such as disposable nitrile gloves.[5] Gloves must be inspected before use.[7]	Prevents skin contact. It is crucial to use proper glove removal technique to avoid contaminating hands.[7]
Body Protection	A flame-resistant lab coat, fully buttoned, worn over long pants and closed-toe shoes.[5]	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA-approved respirator is required when dust is generated or if engineering controls are insufficient.[5][6] For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[7]	Prevents inhalation of the powdered compound, which can irritate the respiratory system.[1][2]

Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following operational protocol is essential for safe handling.

- Preparation:
 - Ensure that a safety shower and an eyewash station are readily accessible and in good working order.[5]

- Conduct all handling of **2-Benzofurylboronic acid** within a properly functioning chemical fume hood to ensure adequate ventilation.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- The work area should be clean and free of clutter.
- Donning PPE:
 - Put on all required personal protective equipment as detailed in the table above before handling the chemical.
- Handling:
 - Handle the solid carefully to avoid the generation of dust.[\[5\]](#)[\[7\]](#)
 - Use appropriate tools, such as a spatula and weighing paper, for transfers.
 - Keep the container tightly closed when not in use.[\[2\]](#)[\[5\]](#)[\[9\]](#)
- Post-Handling:
 - Thoroughly wash hands with soap and water after handling, even if gloves were worn.[\[5\]](#)[\[7\]](#)[\[8\]](#)
 - Clean the work area to remove any residual chemical.
 - Properly remove and dispose of contaminated gloves and other disposable PPE as hazardous waste.[\[7\]](#)

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [6] [7]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. [2] [6] [7] Seek medical attention if irritation persists. [2] [9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [2] [6] [7] Seek immediate medical attention. [6] [7]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water. [6] [7] Never give anything by mouth to an unconscious person. [6] [7] Seek immediate medical attention. [7]

Disposal Plan

Proper disposal of **2-Benzofurylboronic acid** and associated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

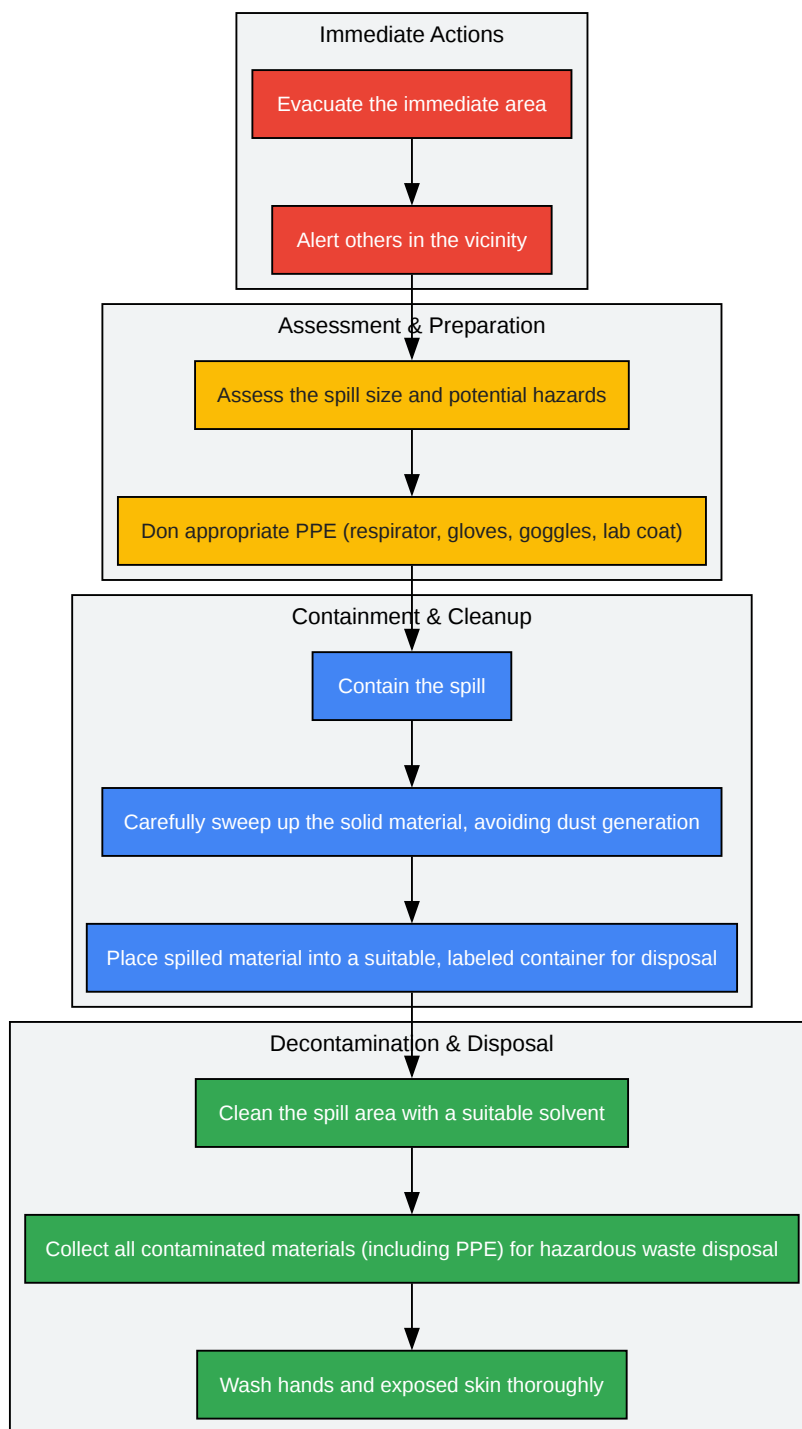
- Waste Chemical: Dispose of excess or unwanted **2-Benzofurylboronic acid** as hazardous waste.[\[5\]](#) Do not allow the product to enter drains.[\[5\]](#)[\[7\]](#) Contact a licensed professional waste disposal service.[\[7\]](#)
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, weighing papers, and paper towels, must also be disposed of as hazardous waste.[\[5\]](#)

- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.^[10] The cleaned container can then be disposed of in accordance with local regulations.

Spill Response Workflow

The following diagram outlines the procedural steps for responding to a spill of **2-Benzofurylboronic acid**.

Workflow for 2-Benzofurylboronic Acid Spill Response

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